

Spectroscopic Analysis of 3-(3-thienyl)-1H-pyrazole Hydrate: A Technical Characterization Guide

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Compound of Interest

Compound Name: 3-(3-Thienyl)-1H-pyrazole hydrate

CAS No.: 1269060-45-8

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Executive Summary

This technical guide provides a comprehensive framework for the spectroscopic characterization of **3-(3-thienyl)-1H-pyrazole hydrate**. As a linked heterocyclic system combining electron-rich thiophene with the amphoteric pyrazole ring, this molecule represents a critical scaffold in medicinal chemistry, particularly for kinase inhibition and anti-inflammatory pathways.

The "hydrate" designation is not merely a solvent residue; it implies a distinct crystalline lattice where water molecules stabilize the pyrazole tautomers via hydrogen bonding networks. This guide moves beyond basic identification, offering a causal analysis of how the hydration state influences vibrational modes (IR/Raman) and nuclear magnetic resonance (NMR) shifts.

Molecular Architecture & Synthesis Logic

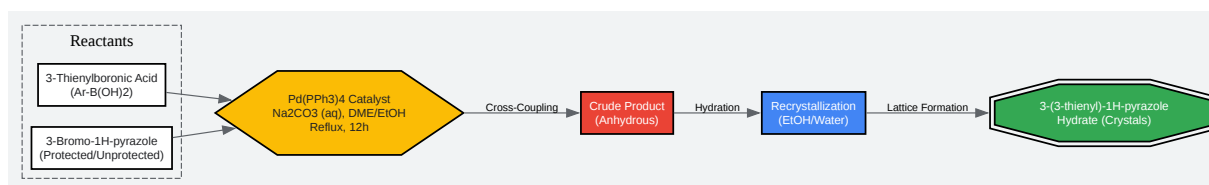
Structural Dynamics

The molecule consists of a pyrazole ring linked at its C3 position to the C3 position of a thiophene ring. Unlike its 2-thienyl isomer, the 3-thienyl attachment provides a different steric profile and electronic distribution, reducing sulfur-nitrogen repulsion.

- Tautomerism: In solution, the 1H-pyrazole moiety undergoes rapid annular tautomerism (). In the solid-state hydrate, water molecules often "lock" a specific tautomer via bridging hydrogen bonds ().
- Hydration: The stoichiometric inclusion of water (typically monohydrate or hemihydrate) is driven by the dual donor/acceptor nature of the pyrazole ring.

Synthetic Pathway (Suzuki-Miyaura Coupling)

The most robust synthesis utilizes palladium-catalyzed cross-coupling, ensuring regioselectivity.



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Figure 1: Synthetic workflow for accessing the target hydrate. The recrystallization step in aqueous ethanol is critical for thermodynamic hydrate formation.

Vibrational Spectroscopy (IR & Raman)[1][2]

The vibrational signature of the hydrate is defined by the interference of water modes with the pyrazole N-H stretch.

Infrared (FT-IR) Analysis

The presence of lattice water creates a distinctive broadening in the high-frequency region.

Functional Group	Wavenumber ()	Intensity	Assignment & Hydrate Specifics
O-H Stretch	3400 – 3550	Broad, Med	Hydrate Signature. Water molecules H-bonded to pyrazole N. Absent in anhydrous forms.
N-H Stretch	3100 – 3250	Sharp/Shoulder	Pyrazole ring NH. ^[1] Often obscured by the OH broad band in hydrates.
C-H Stretch	3050 – 3100	Weak	Aromatic C-H (Thiophene & Pyrazole).
C=N / C=C	1550 – 1600	Strong	Ring stretching vibrations.
Ring Breathing	1000 – 1050	Medium	Characteristic of 3-substituted thiophenes.
C-S Stretch	600 – 800	Weak	Thiophene ring deformation.

Raman Spectroscopy

Raman is essential here because the O-H stretch of water is a weak Raman scatterer. This allows clear observation of the pyrazole N-H and aromatic modes without water interference.

- Key Diagnostic: Look for the symmetric ring breathing mode of the thiophene moiety at , which remains sharp regardless of hydration state.

Nuclear Magnetic Resonance (NMR)[1][2][4][5][6]

NMR analysis must account for solvent exchange. Using a protic solvent (e.g., Methanol-) will exchange the hydrate protons, erasing the water signal. DMSO- is the required solvent to observe the full hydrate profile.

H-NMR Assignments (DMSO-, 400 MHz)

Proton	(ppm)	Multiplicity	Interpretation
NH (Pyrazole)	12.8 – 13.2	Broad Singlet	Highly deshielded due to H-bonding. Shifts depending on concentration and water content.
Thiophene H-2'	7.70 – 7.80	Doublet/Multiplet	Most deshielded thiophene proton (adjacent to S).
Pyrazole H-5	7.60 – 7.70	Doublet	Adjacent to NH (tautomer dependent).
Thiophene H-5'	7.50 – 7.60	Multiplet	
Thiophene H-4'	7.35 – 7.45	Multiplet	
Pyrazole H-4	6.60 – 6.70	Doublet	Upfield due to electron density from both rings.
(Lattice)	3.3 – 3.5	Broad Singlet	Hydrate Signature. Distinct from bulk water (3.33 ppm) if tightly bound, but often overlaps.

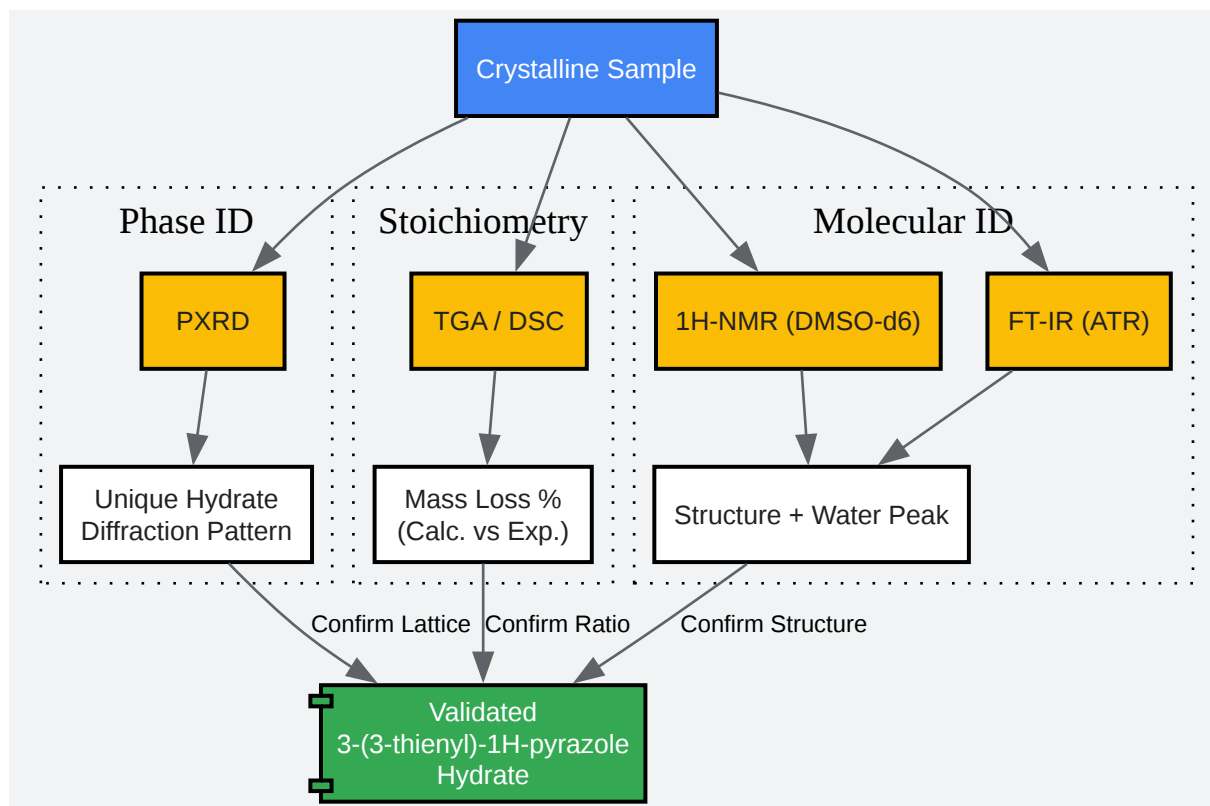
Thermal & Crystallographic Validation

To definitively prove the "hydrate" status (vs. surface moisture), thermal analysis is non-negotiable.

TGA/DSC Workflow

- TGA (Thermogravimetric Analysis): Expect a stoichiometric weight loss (e.g., ~10.5% for monohydrate) occurring between 60°C and 110°C. Surface water leaves <60°C; lattice water requires higher energy to break the H-bond network.
- DSC (Differential Scanning Calorimetry): Look for a broad endotherm (dehydration) followed by a sharp endotherm (melting of the anhydrous phase).

Analytical Logic Map



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Figure 2: Multi-modal validation logic. No single technique is sufficient; TGA quantifies the water, while XRD confirms it is part of the crystal lattice.

Experimental Protocols

Synthesis of 3-(3-thienyl)-1H-pyrazole

- Coupling: Charge a flask with 3-bromopyrazole (1.0 eq), 3-thienylboronic acid (1.2 eq), and (5 mol%).
- Solvent: Add DME:Ethanol:Water (2:1:1). The water is crucial for the base solubility (, 2.0 eq).
- Reflux: Heat to 85°C for 12 hours under .
- Workup: Extract with ethyl acetate. Wash with brine. Dry over .
- Crystallization (Hydrate Formation): Dissolve the crude solid in hot Ethanol. Add water dropwise until turbidity persists. Cool slowly to 4°C. Filter the resulting needles. Do not dry in a vacuum oven at high heat, or you will dehydrate the lattice. Air dry or use a desiccator with mild humidity.

Spectroscopic Setup

- IR: Use ATR (Attenuated Total Reflectance) with a Diamond crystal. Do not grind with KBr, as the pressure/heat can dehydrate the sample.
- NMR: Dissolve ~10 mg in 0.6 mL DMSO- . Run immediately to prevent H/D exchange with atmospheric moisture affecting the integration.

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